

"2,3-Diamino-6-chlorobenzonitrile" storage and handling guidelines

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Compound of Interest

Compound Name: 2,3-Diamino-6-chlorobenzonitrile

Cat. No.: B1427367

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An In-Depth Technical Guide to the Storage and Handling of 2,3-Diamino-6-chlorobenzonitrile

For Researchers, Scientists, and Drug Development Professionals

Introduction

2,3-Diamino-6-chlorobenzonitrile is a substituted aromatic nitrile that serves as a valuable building block in medicinal chemistry and drug development. Its unique trifunctional structure, featuring amino, chloro, and nitrile moieties, makes it a versatile precursor for the synthesis of various heterocyclic compounds with potential therapeutic applications. However, as with any reactive chemical intermediate, a thorough understanding of its properties and associated hazards is paramount to ensure safe handling and storage, thereby protecting laboratory personnel and maintaining experimental integrity. This guide provides a comprehensive overview of the essential protocols and underlying principles for the safe management of **2,3-Diamino-6-chlorobenzonitrile** in a research and development setting.

Chemical and Physical Properties

A foundational aspect of safe handling is a clear understanding of the substance's physical and chemical characteristics. This data informs storage decisions, compatibility assessments, and appropriate emergency responses.

Property	Value	Source
CAS Number	548457-80-3	[1][2]
Molecular Formula	C ₇ H ₆ ClN ₃	[1][2]
Molecular Weight	167.6 g/mol	[1][2]
Appearance	Gray to brown solid	[1]
Purity	Typically ≥95%	[2]
Predicted Boiling Point	407.3 ± 45.0 °C	[1]
Predicted Density	1.41 ± 0.1 g/cm ³	[1]
Solubility	Low solubility in water; Soluble in polar organic solvents like DMSO and DMF.[3]	
Stability	Stable under recommended storage conditions.[3]	

Hazard Identification and Analysis

2,3-Diamino-6-chlorobenzonitrile is classified as a hazardous substance. The primary routes of exposure are inhalation, ingestion, and skin contact. A thorough risk assessment must be conducted before any handling activities.

GHS Hazard Statements:[4]

- H302: Harmful if swallowed.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H332: Harmful if inhaled.
- H335: May cause respiratory irritation.

Signal Word: Warning[4]

Incompatibilities: To prevent hazardous reactions, **2,3-Diamino-6-chlorobenzonitrile** must be stored separately from:

- Strong oxidizing agents[3]
- Strong acids[3]
- Strong bases[3]

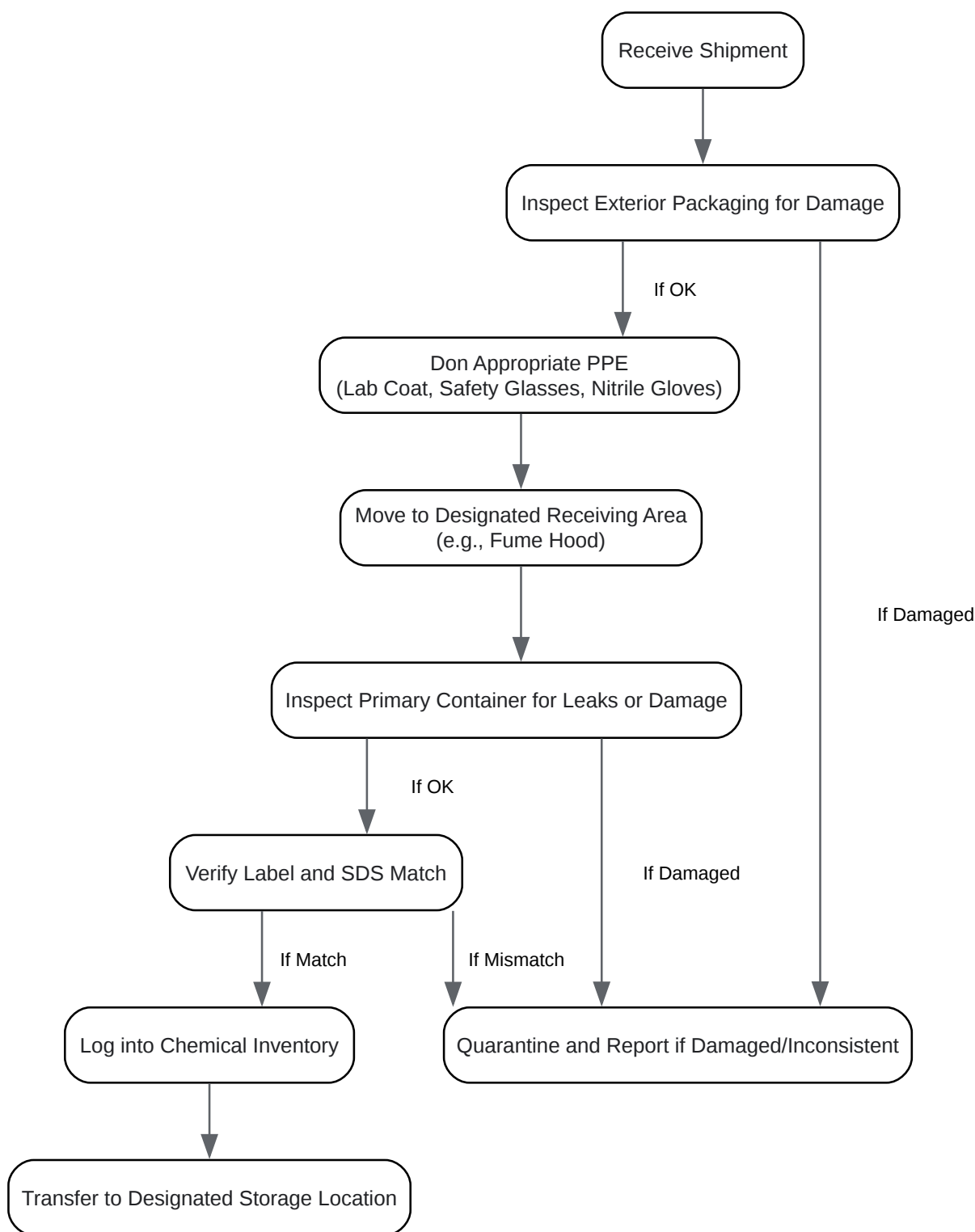
Contact with strong acids should be particularly avoided as it may liberate toxic gases.

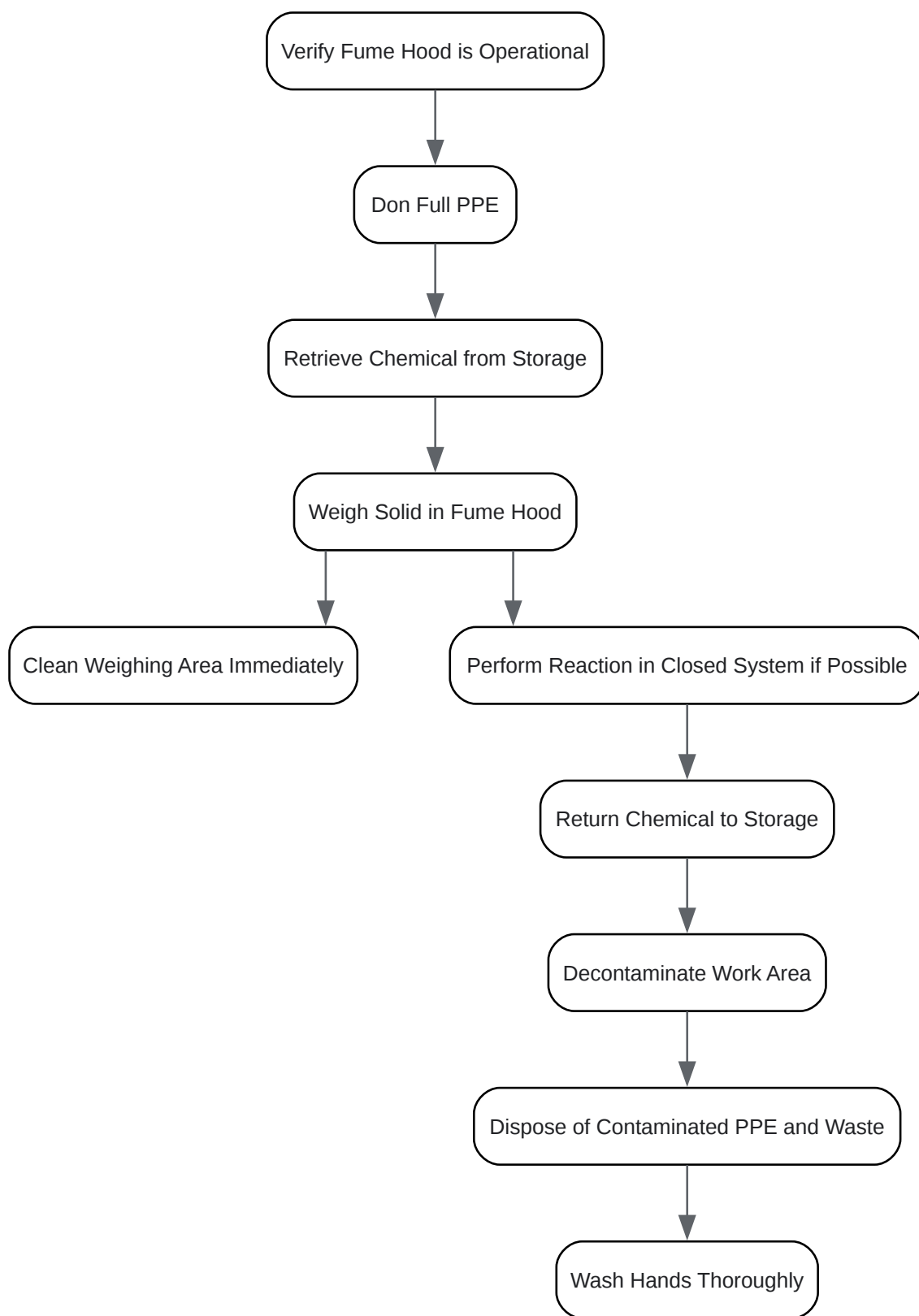
Core Directive: Storage and Handling Protocols

The following protocols are designed to mitigate the risks identified above. The causality behind each step is explained to foster a deeper understanding of the safety measures.

Receiving and Initial Inspection

Upon receipt of **2,3-Diamino-6-chlorobenzonitrile**, a systematic inspection is crucial to ensure containment has not been compromised during transit.





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